

CAS number and molecular weight of Methyl L-valinate

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Compound of Interest

Compound Name: Methyl L-valinate

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An In-Depth Technical Guide to Methyl L-valinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl L-valinate**, a crucial amino acid derivative. It covers its chemical properties, synthesis protocols, and significant applications in pharmaceutical and biochemical research.

Chemical and Physical Properties

Methyl L-valinate is the methyl ester of the proteinogenic amino acid L-valine. Its fundamental properties are summarized below for easy reference.

Property	Value	Citations
CAS Number	4070-48-8	[1][2]
Molecular Formula	C6H13NO2	[1]
Molecular Weight	131.17 g/mol	[2]
IUPAC Name	methyl (2S)-2-amino-3-methylbutanoate	[1][2]
Synonyms	L-Valine methyl ester, Methyl valinate	[2]

Experimental Protocols: Synthesis of Methyl L-valinate Hydrochloride

Methyl L-valinate is commonly synthesized and handled in its hydrochloride salt form, which enhances its stability. Below are detailed methodologies for its preparation.

Method 1: Synthesis using Thionyl Chloride

A prevalent method for the esterification of L-valine involves the use of thionyl chloride (SOCl₂) in methanol.^{[3][4]}

Materials:

- L-Valine
- Anhydrous Methanol
- Thionyl Chloride (SOCl₂)
- Diethyl ether

Procedure:

- Anhydrous methanol is added to a reactor and cooled to a temperature between -8°C and -10°C.^{[3][4]}
- Thionyl chloride is slowly added dropwise to the stirred methanol, maintaining the low temperature. The addition is typically carried out over a period of 0.8 to 1.5 hours.^{[3][4]}
- Following the addition of thionyl chloride, L-valine is added to the reaction mixture under cooling.^{[3][4]}
- The reaction mixture is then allowed to warm to room temperature and is stirred for 2.5 to 3.5 hours.^{[3][4]}
- Subsequently, the mixture is heated to reflux at 60°C to 70°C for 7 to 9 hours.^{[3][4]}

- Upon completion of the reaction, the excess methanol and thionyl chloride are removed by vacuum distillation.[3]
- The resulting residue is cooled to induce crystallization. The crystals are collected by vacuum filtration.[3]
- The crude product is then recrystallized using anhydrous methanol and diethyl ether to yield the pure L-valine methyl ester hydrochloride as white, fine powder crystals.[3]

The molar ratio of the reactants is crucial for the success of the reaction, with a typical ratio of $n(\text{L-Valine}) : n(\text{SOCl}_2) : n(\text{anhydrous methanol})$ being 1.0 : 1-1.5 : 20-21.[3]

Method 2: Synthesis using Trimethylchlorosilane

An alternative room temperature synthesis utilizes trimethylchlorosilane (TMSCl) as the esterification agent.[5]

Materials:

- L-Valine
- Methanol
- Trimethylchlorosilane (TMSCl)

Procedure:

- L-valine (0.1 mol) is placed in a round-bottom flask.[5]
- Freshly distilled trimethylchlorosilane (0.2 mol) is added slowly to the flask while stirring.[5]
- Methanol (100 mL) is then added to the mixture.[5]
- The resulting solution or suspension is stirred at room temperature.[5]
- The reaction progress is monitored by Thin Layer Chromatography (TLC).[5]
- Once the reaction is complete, the mixture is concentrated using a rotary evaporator to obtain the **Methyl L-valinate** hydrochloride product.[5]

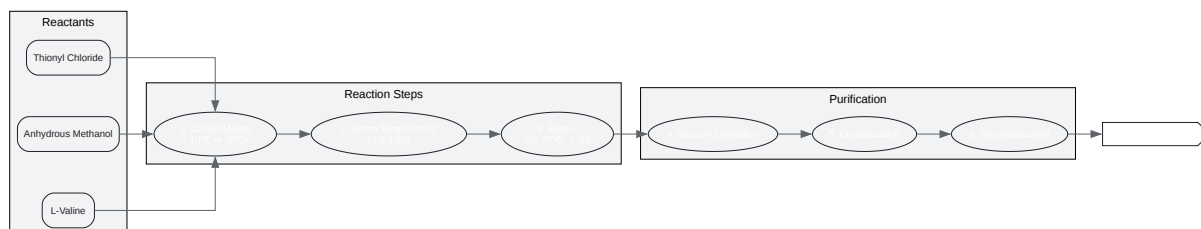
Applications in Research and Development

Methyl L-valinate and its hydrochloride salt are versatile building blocks in several scientific domains.

Application Area	Description	Citations
Pharmaceutical Synthesis	It serves as a key intermediate in the synthesis of antiviral drugs like Valacyclovir, the L-valine ester prodrug of Acyclovir. It is also used in the synthesis of the antihypertensive drug Valsartan.	[3] [6] [7]
Peptide Synthesis	As a derivative of a natural amino acid, it is a fundamental building block in the synthesis of peptides. Its incorporation can enhance the biological activity and stability of the resulting peptides.	[8] [9]
Biochemical Research	Researchers utilize this compound in studies related to protein folding and enzyme activity, which aids in understanding fundamental biological mechanisms.	[8]
Chiral Auxiliary	Its inherent chirality makes it a valuable auxiliary in asymmetric synthesis, enabling the creation of stereospecific compounds.	[8]

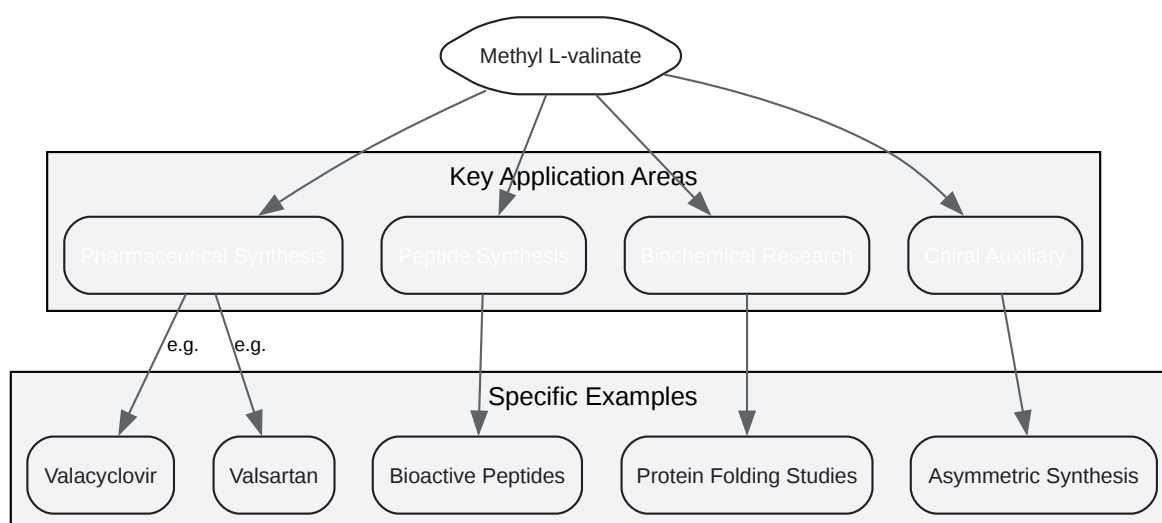
Visualizations

To further elucidate the information presented, the following diagrams illustrate key processes and relationships involving **Methyl L-valinate**.



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Caption: Workflow for the synthesis of **Methyl L-valinate** hydrochloride.



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Caption: Applications of **Methyl L-valinate** in science and industry.

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